

"4-amino-N-methyl-N-phenylbenzenesulfonamide" purification techniques

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Compound of Interest

Compound Name:	4-amino-N-methyl-N-phenylbenzenesulfonamide
Cat. No.:	B185591

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An In-Depth Guide to the Purification of **4-amino-N-methyl-N-phenylbenzenesulfonamide** for Research and Development

Authored by: A Senior Application Scientist

This application note provides a comprehensive guide to the purification of **4-amino-N-methyl-N-phenylbenzenesulfonamide**, a key intermediate in various synthetic applications. Achieving high purity of this compound is paramount for ensuring the validity of research data and the quality of downstream products in drug development. This document outlines the fundamental principles and provides detailed, field-proven protocols for the most effective purification techniques, including recrystallization and column chromatography.

The methodologies described herein are designed to be self-validating, with an emphasis on the scientific rationale behind each procedural step. This ensures that researchers, scientists, and drug development professionals can not only replicate these methods but also adapt them to their specific experimental context.

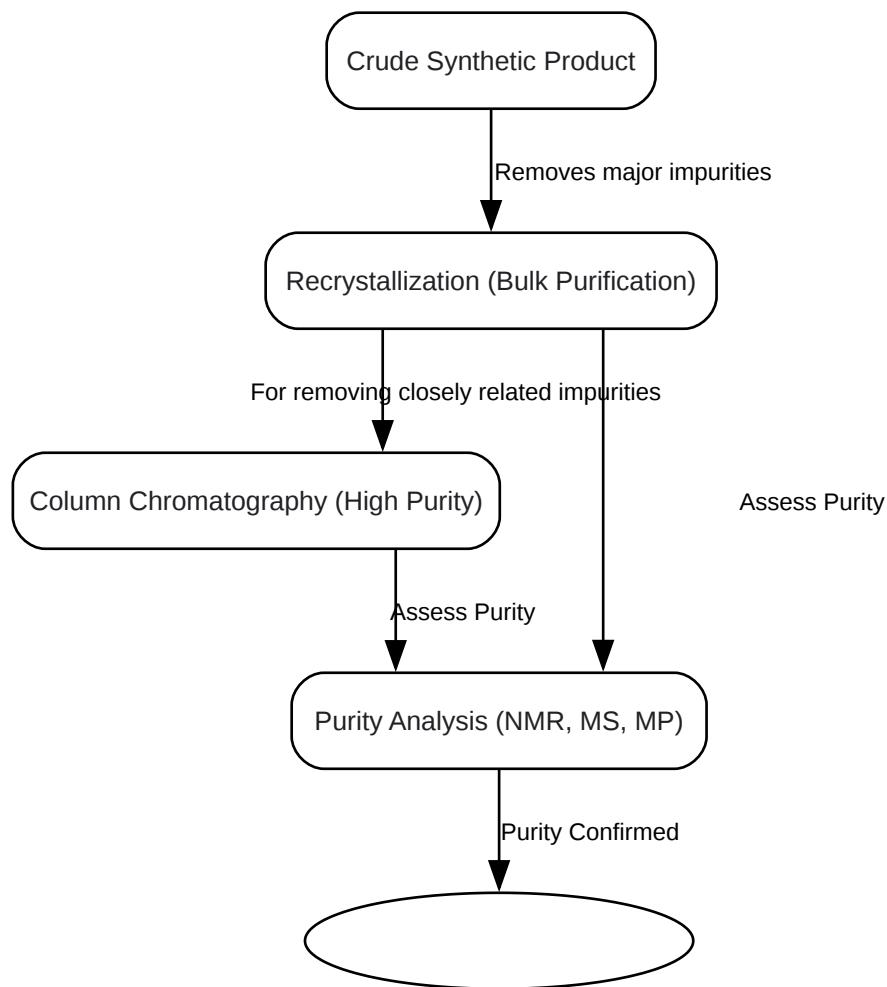
Compound Overview and Physicochemical Properties

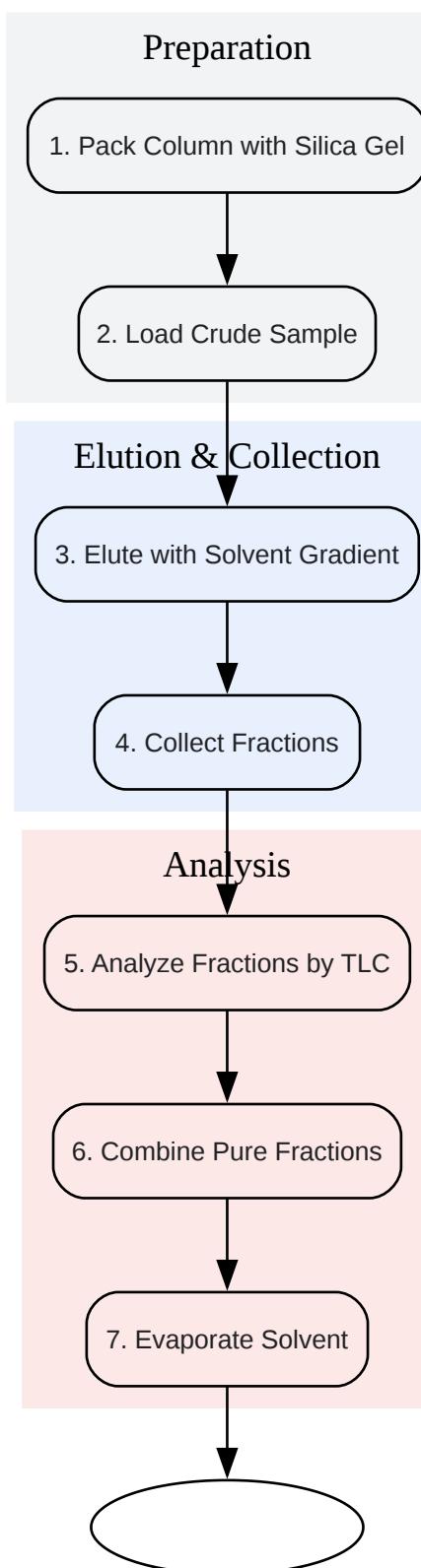
4-amino-N-methyl-N-phenylbenzenesulfonamide is an aromatic sulfonamide containing a primary amino group, making it a moderately polar molecule. Understanding its physical and chemical properties is the cornerstone of developing an effective purification strategy. Potential impurities from a typical synthesis may include unreacted starting materials (e.g., 4-aminobenzenesulfonyl chloride, N-methylaniline) or by-products from side reactions.

Property	Value	Source
IUPAC Name	4-amino-N-methyl-N-phenylbenzenesulfonamide	[1]
CAS Number	63826-12-0	[1]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₂ S	[1]
Molecular Weight	262.33 g/mol	[1]
Appearance	Typically an off-white to tan solid	Inferred
Solubility	Soluble in acetone and methanol; slightly soluble in dichloromethane, hot water, and hot alkali solutions; insoluble in non-polar solvents like gasoline. [2]	Inferred from similar compounds.

Strategic Approach to Purification

The selection of a purification method is dictated by the impurity profile of the crude material and the desired final purity. For **4-amino-N-methyl-N-phenylbenzenesulfonamide**, a multi-step approach is often optimal, beginning with a bulk purification technique like recrystallization, potentially followed by a high-resolution method such as column chromatography for achieving the highest purity.



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Sources

- 1. 4-amino-N-methyl-N-phenylbenzenesulfonamide | C13H14N2O2S | CID 308590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-methyl-N-(4-(aniline)phenyl) benzene sulfonamide (TPPD) - Henan Longji Chemical Co., Ltd. [hnljchem.com]
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